

Technical Support Center: Cobalt(II) Iodide Reagent Guide

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Compound of Interest

Compound Name: Cobalt(II) iodide

CAS No.: 15238-00-3

Cat. No.: B095668

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Topic: Hydration State Diagnostics & Handling of Cobalt(II) Iodide ()

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Diagnostic Framework: The "Black-to-Pink" Signaling Pathway The Core Mechanism

Cobalt(II) iodide serves as a high-sensitivity moisture indicator due to a dramatic solvatochromic shift derived from Ligand Field Theory.[1] Unlike Cobalt(II) chloride (Blue

Pink), **Cobalt(II) iodide** transitions from Black (Anhydrous) to Green (Intermediate) to Pink (Hexahydrate).[1]

This color change is not random; it is a direct report on the coordination geometry of the Cobalt center.

- Anhydrous (

): The cobalt ion is in a specific lattice structure (often polymeric octahedral or tetrahedral depending on the polymorph) with weak iodide ligands.[1] The energy gap (

) is small, resulting in broad absorption that appears Black or deep Blue-Black.[1]

- Hydration (

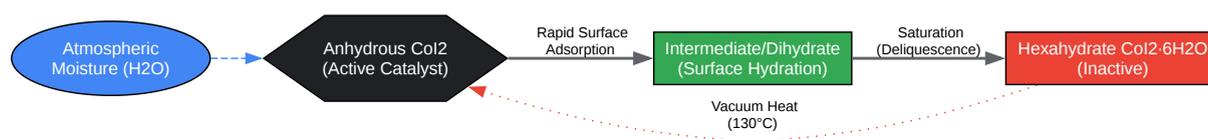
): Water molecules, being stronger field ligands than Iodide (

), displace the iodides or expand the coordination sphere to form the octahedral

complex.[1] This increases the crystal field splitting energy, shifting absorption to the green/yellow region, which transmits/reflects Pink/Red light.[1]

Visualizing the Hydration Pathway

The following diagram illustrates the molecular and visual transition users will observe during exposure to atmospheric moisture.



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Figure 1: The stepwise hydration pathway of **Cobalt(II) Iodide**. [1] Note the distinct intermediate green phase often missed in rapid hydration events.

Troubleshooting Guide

This section addresses specific observations reported by researchers in glovebox and benchtop settings.

Scenario A: "My reagent is Green or Yellowish-Green."

- Diagnosis: Partial Hydration or Polymorph Shift.[1]
 - Cause 1 (Most Likely): The "Black" alpha-form has absorbed surface moisture, forming a thin layer of the dihydrate or intermediate hydrates, which often appear dark green.

- Cause 2: You may have the Beta-form (yellow powder) of anhydrous [\[1\]](#)[\[2\]](#), which is a different crystal polymorph.[\[1\]](#)[\[2\]](#)
- Action:
 - Heat a small sample.[\[1\]](#) If it turns Black, it was the Beta-form converting to Alpha.
 - If it releases vapor and turns Black, it was wet.[\[1\]](#)
 - Verdict: Unsafe for water-sensitive catalysis. Dry immediately.[\[1\]](#)

Scenario B: "The material turned Pink/Red and looks wet."

- Diagnosis: Full Saturation (Deliquescence).[\[1\]](#)
 - Cause: The material has formed [\[1\]](#) and may be dissolving in its own attracted water (deliquescence).[\[1\]](#)
- Action:
 - This material is useless for Grignard or anhydrous coupling reactions.[\[1\]](#)
 - Perform the Deep Drying Protocol (See Section 3) or recrystallize if purity is compromised.[\[1\]](#)

Scenario C: "I dried it, but now I see Violet fumes."

- Diagnosis: Thermal Decomposition / Iodine Sublimation.[\[1\]](#)
 - Cause: Overheating.[\[1\]](#) Unlike Chloride salts, Iodide salts have a weaker metal-halide bond.[\[1\]](#) Heating (especially under high vacuum) can cause the Iodine ([\[1\]](#)) to sublime, leaving metallic Cobalt or Oxides.[\[1\]](#)

- Action:
 - Stop heating immediately.
 - Check the purity.^{[1][3]} If the sample is grey/ashy rather than crystalline black, it has decomposed and should be discarded.

Standard Operating Procedures (SOPs)

SOP-01: Reclaiming/Drying Hydrated Cobalt(II) Iodide

Objective: Restore Pink/Green

to Anhydrous Black grade.

Parameter	Specification	Notes
Equipment	Schlenk Line or Vacuum Oven	Must have a cold trap (liquid recommended). ^[1]
Target Temp		Do not exceed to prevent iodine loss.
Vacuum Level		High vacuum is crucial to lower the dehydration temp. ^[1]
Time	4 - 6 Hours	Visual check: Material must be uniformly black.

Step-by-Step:

- Place the hydrated salt in a Schlenk flask or drying pistol.
- Apply vacuum slowly at room temperature to remove bulk water (prevents "bumping" if deliquescent).^[1]
- Ramp temperature to

over 30 minutes.

- Observe the cold trap.^[1] Water ice should accumulate.^[4] If you see purple crystals in the trap, you are subliming Iodine—lower the temperature.
- Once the solid is pitch black and free-flowing, cool to room temperature under vacuum.
- Backfill with Argon/Nitrogen and transfer to a glovebox.

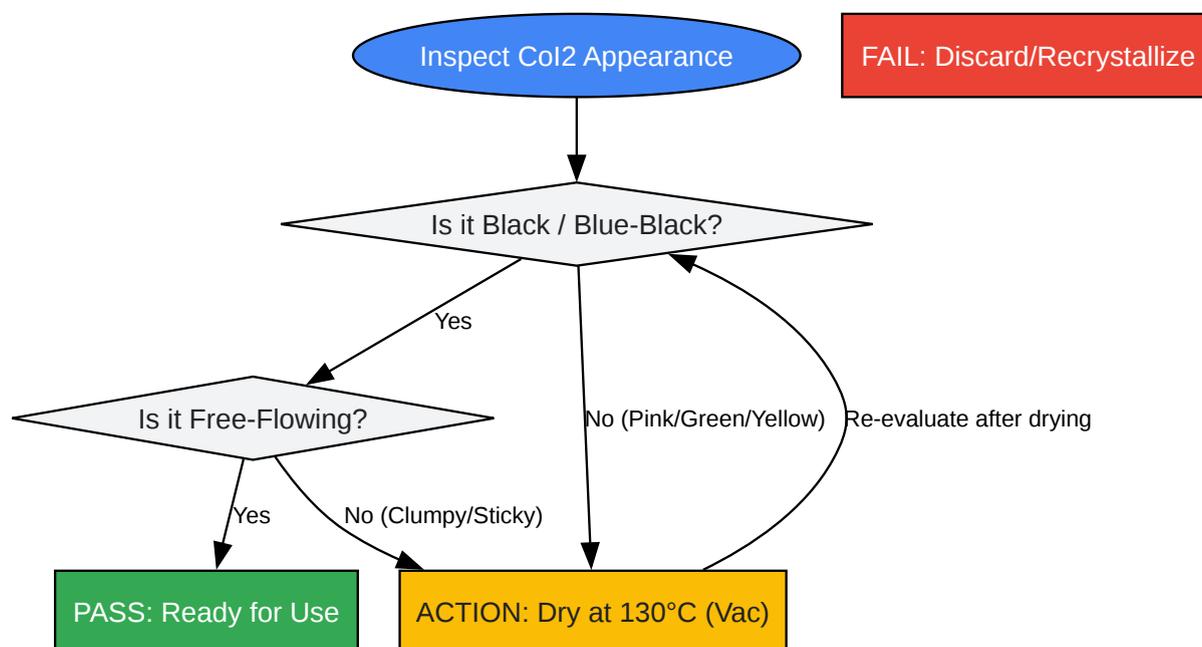
SOP-02: Storage & Handling

- Primary Storage: Inert atmosphere glovebox ().
- Secondary Storage: Schlenk tube with a greased glass stopcock (Teflon taps can sometimes leak over months).
- Handling: Never weigh out on an open benchtop scale for sensitive reactions. Weigh inside the glovebox or use a pre-tared Schlenk flask.

Decision Logic: Is My Catalyst Safe to Use?

Use this logic flow to determine if your batch of

is ready for experimental use.



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Figure 2: Quality Control Decision Matrix for **Cobalt(II) Iodide** reagents.

Frequently Asked Questions (FAQs)

Q: Can I use the "Green" form for a Grignard reaction? A: No. The green color indicates the presence of water (likely the dihydrate phase or surface adsorption). Grignard reagents will react instantly with this water, destroying your nucleophile and potentially creating dangerous hot spots.

Q: Why is my anhydrous

yellow instead of black? A: You likely have the Beta-polymorph.^[1] Anhydrous

exists in two forms: Alpha (Black, stable) and Beta (Yellow, metastable).^{[1][2]} The yellow form is still anhydrous and usable, but it is highly hygroscopic. Heating it to

converts it to the black Alpha form, but this is usually unnecessary for chemical reactivity unless specified by your protocol.

Q: Is

toxic? A: Yes. Cobalt compounds are suspected carcinogens and sensitizers.[1] Furthermore, can release Iodine vapor (toxic/corrosive) if heated or reacted with strong oxidizers.[1] Always handle in a fume hood or glovebox.

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